

comparative toxicity assessment of branched chain alcohols

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 2-Methyl-1-undecanol

CAS No.: 10522-26-6

Cat. No.: S573240

Get Quote

Comparative Toxicity Data for Branched-Chain Alcohols

Alcohol	Carbon Number	Chain Type	Key Experimental Findings (on <i>E. coli</i>)	Citation
Isobutanol	4	Branched	Less inhibitory than butanol (linear isomer) at 7.5 g/L; no growth at 15 g/L [1].	
Butanol	4	Linear	Strong toxic effects at 7.5 g/L (growth rate reduced >50%); growth entirely inhibited at 15 g/L [1].	
Isopentanol	5	Branched	Growth occurred at 5 g/L (rate: 0.20±0.04 1/h); no growth above 5 g/L [1].	
Isopropanol	3	Branched	Toxicity similar to propanol; slightly higher growth at most concentrations tested [1].	

Experimental Methodology for Toxicity Assessment

The quantitative data in the table above were generated under the following standardized experimental conditions, which can serve as a reference for your own comparative studies [1].

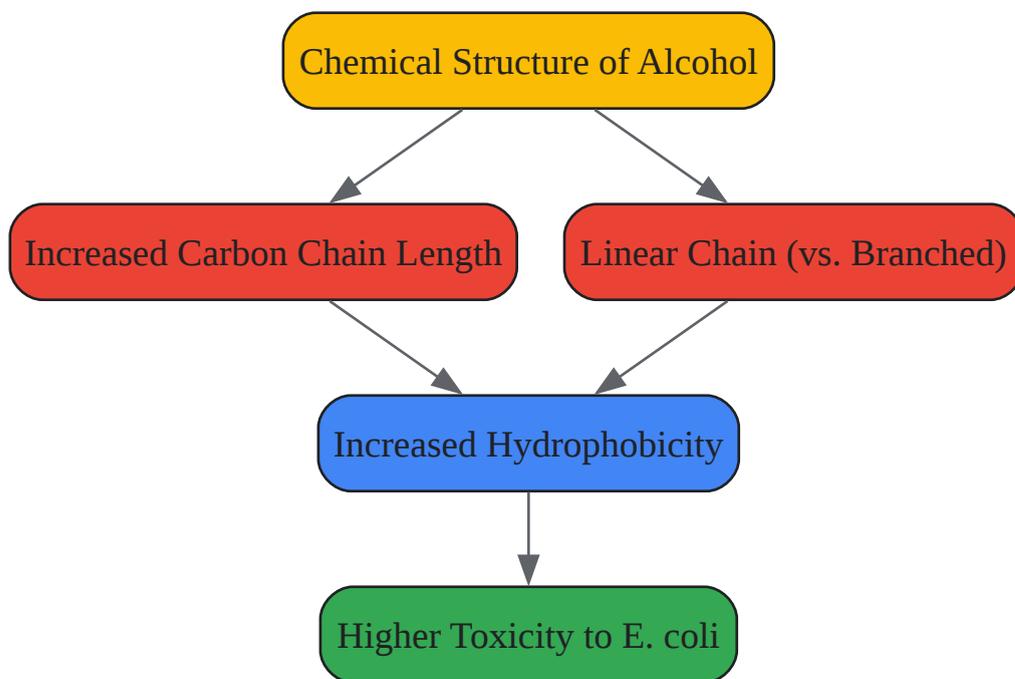
- **Microorganism:** *Escherichia coli* MG1655
- **Growth Conditions:** Anaerobic
- **Assessment Metrics:** Specific growth rate and optical density (OD) after 24 hours
- **Toxin Exposure:** Alcohols were added to the culture medium at industrially relevant concentrations (e.g., 0, 2.5, 5.0, and 7.5 g/L, with higher concentrations used for some alcohols)
- **Data Analysis:** Toxic effects were quantified by comparing growth rates and final cell density (OD) to a reference culture without added alcohol

Structure-Toxicity Relationships and Mechanisms

The experimental data reveals several key trends regarding the relationship between chemical structure and toxicity.

- **Chain Length:** Toxicity increases significantly with carbon number. For example, **hexanol (C6) was the most toxic**, eliminating all growth at just 2.5 g/L, while ethanol (C2) showed minimal toxicity even at 15 g/L [1].
- **Branching:** For molecules with the same carbon number, **branched-chain alcohols are less toxic than linear-chain alcohols**. This is demonstrated by the comparison of isobutanol vs. butanol and isopentanol vs. pentanol [1].
- **Hydrophobicity:** The study identified that a metabolite's **hydrophobicity**, governed by its physicochemical properties, is a strong predictor of its toxic effect. Higher hydrophobicity generally correlates with more severe growth inhibition, as hydrophobic molecules can more easily disrupt cell membrane integrity [1].

This conceptual relationship between chemical structure and toxic impact can be summarized as follows:



[Click to download full resolution via product page](#)

Research Implications and Applications

For researchers in drug development, these findings are highly relevant. The systematic quantification of toxicity provides clear design criteria for selecting desirable metabolites and microbial hosts in industrial fermentation processes. Furthermore, understanding that **hydrophobicity is a key driver of toxicity** offers a predictive model for assessing novel compounds and guides effective engineering strategies to enhance microbial tolerance, such as modifying cell membrane composition [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Comprehensive characterization of toxicity of fermentative metabolites...
[biotechnologyforbiofuels.biomedcentral.com]

To cite this document: Smolecule. [comparative toxicity assessment of branched chain alcohols].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b573240#comparative-toxicity-assessment-of-branched-chain-alcohols>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com